

Safe Disposal of 2,5-Dihydroxypentanoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2,5-Dihydroxypentanoic acid

Cat. No.: B13104048

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The proper disposal of **2,5-Dihydroxypentanoic acid** is critical for ensuring laboratory safety and environmental protection. Due to the limited availability of specific hazard data for this compound, a cautious approach is mandated. All chemical waste should be managed in accordance with institutional policies and local regulations. If the hazards of a substance are unknown, it must be treated as hazardous waste.

Key Chemical Properties

A summary of the essential known quantitative data for **2,5-Dihydroxypentanoic acid** is provided below for easy reference. The lack of comprehensive toxicological and environmental data necessitates its treatment as a potentially hazardous substance.

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₄ [1][2][3]
Molecular Weight	134.13 g/mol [1][2][3]
CAS Number	21577-5-6[1][2][3][4]
Solubility	Highly soluble in polar solvents (e.g., water, ethanol)[1]
Hazard Classification	Data not available[3]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE), including chemical safety goggles, chemical-resistant gloves, and a lab coat. All handling of **2,5-Dihydroxypentanoic acid** and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **2,5-Dihydroxypentanoic acid**. This procedure is based on standard best practices for handling chemical waste of unknown hazard.

1. Waste Identification and Segregation:

- **Solid Waste:** Collect any solid **2,5-Dihydroxypentanoic acid**, along with contaminated items such as weighing papers or spatulas, in a designated hazardous waste container. The container must be made of a compatible material (e.g., polyethylene) and be in good condition with a secure lid.
- **Liquid Waste:** Solutions containing **2,5-Dihydroxypentanoic acid** should be collected in a separate, clearly labeled hazardous waste container. Do not mix this waste with other waste streams, such as halogenated or non-halogenated solvents, unless explicitly permitted by your institution's waste management guidelines.
- **Contaminated Labware:** Any glassware or other laboratory equipment that has come into contact with **2,5-Dihydroxypentanoic acid** should be decontaminated. If decontamination is not possible, it must be disposed of as hazardous waste. For reusable glassware, a triple rinse with a suitable solvent (such as water, given the compound's solubility) is recommended. The first rinseate must be collected and disposed of as hazardous waste.

2. Waste Container Labeling and Storage:

- All waste containers must be clearly and accurately labeled with a hazardous waste tag as soon as the first drop of waste is added. The label should include the full chemical name ("**2,5-Dihydroxypentanoic acid**"), the concentration (if in solution), and the date of accumulation.

- Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation. The SAA should be a secure, secondary containment area away from general laboratory traffic.
- Ensure that incompatible chemicals are not stored together. As a carboxylic acid, it should be stored separately from bases, oxidizing agents, and reactive metals.

3. Arranging for Disposal:

- Once the waste container is full or you have no further use for the chemical, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not attempt to dispose of **2,5-Dihydroxypentanoic acid** down the drain or in the regular trash. The lack of environmental fate and ecotoxicity data means that its impact on aquatic life and wastewater treatment processes is unknown. While some simple, small-chain carboxylic acids may be eligible for drain disposal after neutralization under specific conditions, this cannot be assumed for **2,5-Dihydroxypentanoic acid** without explicit approval from EHS.

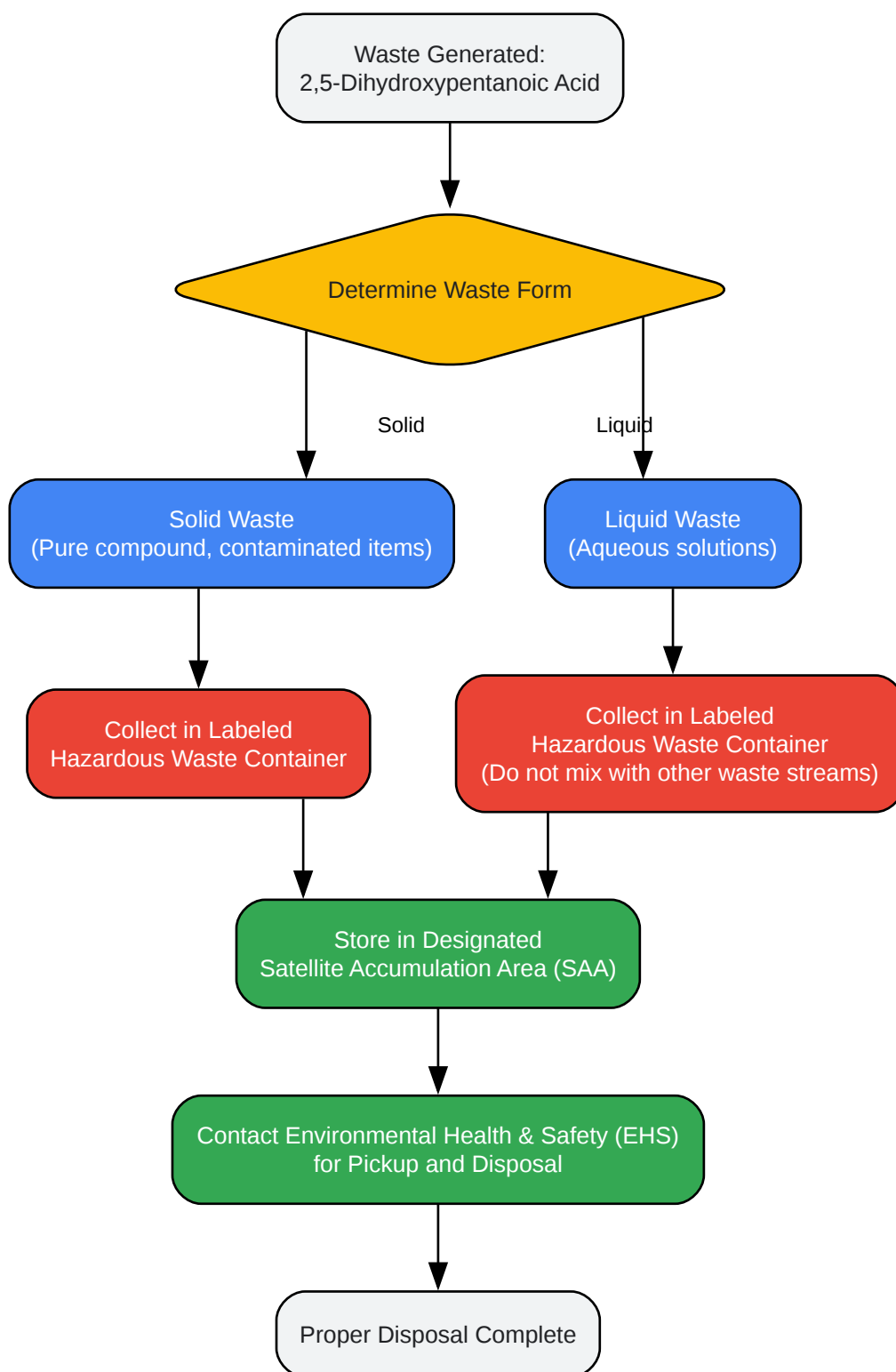
Spill Management

In the event of a spill of **2,5-Dihydroxypentanoic acid**:

- Evacuate all non-essential personnel from the immediate area.
- Ensure the area is well-ventilated.
- Wearing appropriate PPE, contain the spill using a chemical spill kit with an absorbent, non-combustible material like sand or vermiculite.
- Carefully collect the absorbed material and place it in a sealed, labeled container for disposal as hazardous waste.
- Clean the spill area thoroughly with a suitable solvent and decontaminate any equipment used in the cleanup.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2,5-Dihydroxypentanoic acid**.



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Disposal workflow for **2,5-Dihydroxypentanoic acid**.

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